Technical Monograph: 1-(4-Bromophenoxy)-2-propanone[1]

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Compound of Interest	
Compound Name:	*1-(4-Bromophenoxy)-2-propanone*
CAS No.:	*18621-22-2*
Cat. No.:	*B107728*

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Part 1: Physicochemical Profile & Molecular Weight Analysis[1]

1-(4-Bromophenoxy)-2-propanone is a versatile organic intermediate characterized by a phenoxy-ether linkage connecting a para-brominated phenyl ring to an acetone moiety.[1] Its utility in drug discovery stems from its dual functionality: the ketone group serves as a handle for reductive aminations (common in beta-blocker synthesis), while the aryl bromide allows for palladium-catalyzed cross-coupling reactions (Suzuki, Buchwald-Hartwig).[1]

Molecular Weight & Isotopic Distribution

For mass spectrometry (MS) validation in pharmacokinetic studies, relying on a single molecular weight (MW) value is insufficient due to the significant isotopic abundance of Bromine (

and

exist in a nearly 1:1 ratio).[1]

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Property	Value	Technical Note
Molecular Formula		
Average Molecular Weight	229.07 g/mol	Used for stoichiometric calculations (molar equivalents).[1]
Monoisotopic Mass ( )	227.9786 Da	Primary peak in High-Res MS (M+).
Isotopic Mass ( )	229.9765 Da	Secondary peak (M+2); appears at ~97% intensity of M+.
Predicted LogP	~2.31	Moderate lipophilicity; suitable for CNS-active scaffolds.
Hydrogen Bond Acceptors	2	Ketone oxygen and Ether oxygen.[1]

Structural Identification[2][3]

- SMILES:CC(=O)COC1=CC=C(Br)C=C1[1][2]
- InChI Key: (Predicted) VZCYUUQWJXYYOR-UHFFFAOYSA-N[1]

Part 2: Synthetic Pathways (Protocol)

The most robust route to **1-(4-Bromophenoxy)-2-propanone** is the Williamson Ether Synthesis.[1] This protocol avoids the formation of self-polymerized byproducts common in acid-catalyzed routes.[1]

Reaction Mechanism

The reaction involves the nucleophilic attack of the 4-bromophenoxide anion (generated in situ) on the

-carbon of chloroacetone (or bromoacetone), displacing the halide via an

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mechanism.[1]

Experimental Protocol

Scale: 50 mmol Yield Target: >85%

Reagents:

- 4-Bromophenol (8.65 g, 50 mmol)[1]
- Chloroacetone (5.55 g, 60 mmol) [Note: Lachrymator - Handle in Fume Hood]
- Potassium Carbonate (

  ), anhydrous (10.35 g, 75 mmol)[1]
- Potassium Iodide (

  ), catalytic (0.83 g, 5 mmol)[1]
- Acetone (Reagent Grade, 150 mL)

Step-by-Step Workflow:

- Activation: In a 500 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-Bromophenol in acetone. Add anhydrous

  .[1] Stir at room temperature for 30 minutes to facilitate deprotonation of the phenol.
- Catalysis: Add catalytic

  .[1] Rationale: The Finkelstein reaction generates in situ iodoacetone, a more reactive electrophile than chloroacetone, accelerating the reaction rate.[1]
- Addition: Add Chloroacetone dropwise over 15 minutes.
- Reflux: Attach a reflux condenser and heat the mixture to a gentle reflux (

) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 4:1).[1] The starting phenol spot (

) should disappear.[1]

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- Workup:
  - Cool to room temperature.[1]
  - Filter off the inorganic salts (
    , excess
).[1]
  - Concentrate the filtrate under reduced pressure (Rotovap) to remove acetone.[1]
- Purification: Dissolve the residue in Ethyl Acetate (100 mL) and wash with 1M
  (2 x 50 mL) to remove unreacted phenol. Wash with brine, dry over
  , and concentrate.[1]
  - Optional: Recrystallize from cold hexane if a solid, or vacuum distill if an oil.[1]

Synthesis Diagram[1][3][5]

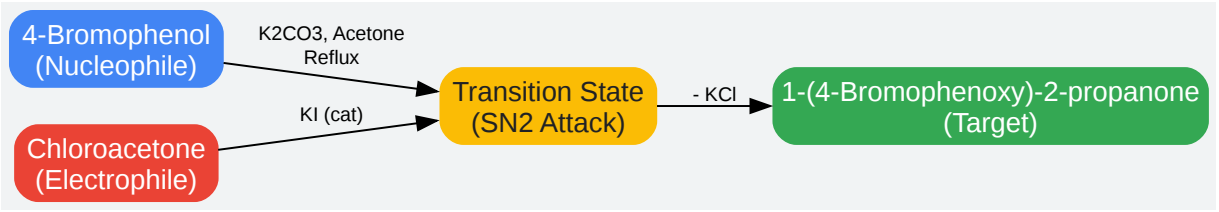

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Figure 1: Williamson Ether Synthesis pathway utilizing Finkelstein catalysis for enhanced kinetics.

Part 3: Applications in Drug Design

This scaffold acts as a "linchpin" intermediate.[1] The bromine atom and the ketone group allow for orthogonal functionalization, enabling the creation of diverse chemical libraries.[1]

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Chiral Amino-Alcohol Synthesis (Beta-Blocker Analogs)

The ketone can be subjected to asymmetric transfer hydrogenation (ATH) or reductive amination to generate chiral ethanolamine derivatives, a pharmacophore found in beta-adrenergic antagonists.[1]

Biaryl Coupling

The aryl bromide remains intact during ketone manipulation, allowing for late-stage Suzuki-Miyaura coupling to attach biaryl systems, crucial for increasing potency in kinase inhibitors.[1]

Divergent Synthesis Workflow

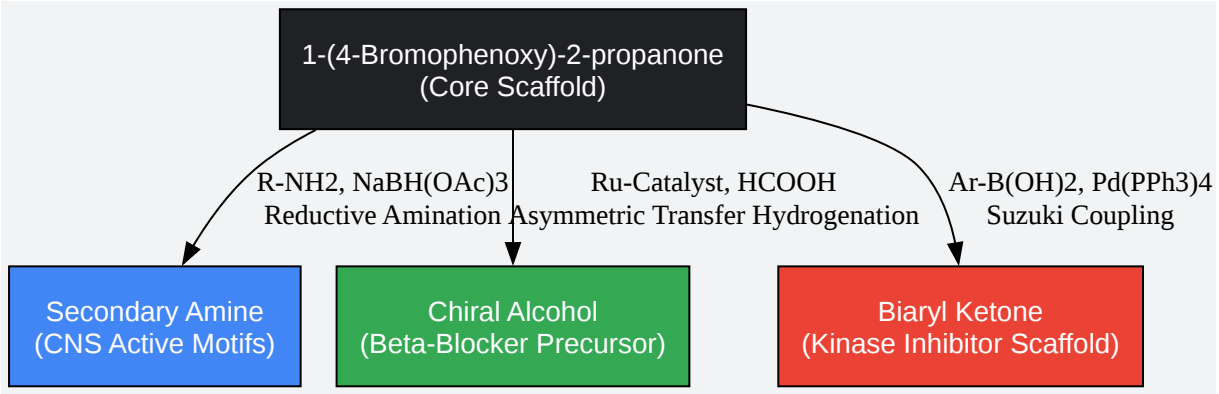

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Figure 2: Divergent synthetic utility of the **1-(4-Bromophenoxy)-2-propanone** scaffold.[1]

Part 4: Safety & Handling (MSDS Summary)

While the final product is stable, the reagents require strict safety protocols.[1]

- Chloroacetone: Highly potent lachrymator.[1] Causes severe eye and skin irritation.[1][2] Must be handled in a functioning fume hood.[1] Neutralize spills with aqueous ammonia.[1]
- 4-Bromophenol: Corrosive and toxic if absorbed through the skin.[1]
- Product Storage: Store in a cool, dry place under inert gas (

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) to prevent oxidation of the ether linkage or alpha-bromination side reactions over long periods.

References

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